

Personal protective equipment for handling RTI-118

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Compound of Interest

Compound Name: RTI-118

Cat. No.: B1680155

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Essential Safety and Handling Guide for RTI-118

This document provides crucial safety and logistical information for the handling and disposal of **RTI-118** (CAS No. 847554-50-1), a potent and selective neuropeptide S receptor (NPSR) antagonist. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

RTI-118 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Adherence to strict safety protocols is mandatory.

Physicochemical and Hazard Information^{[1][2]}

Property	Value
CAS Number	847554-50-1
Molecular Formula	C ₂₆ H ₃₂ N ₄ O ₃
Molecular Weight	448.56 g/mol
Appearance	Solid Powder[2]
GHS Classification	Acute Toxicity, Oral (Category 4)[1]
Acute Aquatic Toxicity (Category 1)[1]	
Chronic Aquatic Toxicity (Category 1)[1]	
Hazard Statements	H302: Harmful if swallowed.[1]
H410: Very toxic to aquatic life with long lasting effects.[1]	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **RTI-118**.

Required Personal Protective Equipment[1]

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.	Protects eyes from dust, aerosols, and splashes.
Hand Protection	Chemical-resistant, impervious gloves.	Prevents skin contact and absorption.
Body Protection	Impervious clothing or lab coat.	Protects against contamination of personal clothing and skin.
Respiratory	Suitable respirator.	Required to prevent inhalation of fine dust or aerosols, especially when handling the powder form.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **RTI-118** from receipt to use.

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **RTI-118** in a well-ventilated area with appropriate exhaust ventilation, such as a certified chemical fume hood.[\[1\]](#)
- Safety Stations: Ensure an accessible safety shower and eye wash station are operational before beginning work.[\[1\]](#)
- Workspace: Designate a specific area for handling **RTI-118** to prevent cross-contamination. Cover the work surface with absorbent, disposable material.

Step 2: Donning PPE

- Before entering the designated handling area, don all required PPE as specified in the table above.

Step 3: Weighing and Solution Preparation

- Handling Powder: Handle the solid form of **RTI-118** with extreme care to avoid generating dust.[\[1\]](#) Use appropriate tools (e.g., chemical spatula) for transfers.
- Solvent: When preparing solutions, slowly add the powder to the solvent to minimize aerosol formation. A common solvent for **RTI-118** is DMSO.[\[2\]](#)
- Prohibition: Do not eat, drink, or smoke in the area where **RTI-118** is being handled or stored.[\[1\]](#)

Step 4: Post-Handling

- Decontamination: Thoroughly decontaminate all surfaces and equipment after use.
- Hand Washing: Wash hands and any exposed skin thoroughly after removing gloves and other PPE.[\[1\]](#)

Step 5: Storage

- Container: Keep the container tightly sealed.[\[1\]](#)
- Temperature: Store the powder form at -20°C and solutions at -80°C.[\[1\]](#)
- Location: Store in a cool, well-ventilated area away from direct sunlight and incompatible materials such as strong acids, alkalis, and oxidizing agents.[\[1\]](#)

Emergency Procedures and First Aid

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Response Plan[\[1\]](#)

Incident	Action
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	If the person is conscious, rinse their mouth with water. Call a POISON CENTER or physician immediately. Do not induce vomiting.
Accidental Spill	Evacuate personnel to a safe area. Don full PPE. ^[1] Prevent dust and aerosol formation. Collect the spillage using appropriate methods (e.g., wet wipe for small spills) and place it in a sealed container for disposal. Avoid release into drains or the environment. ^[1]

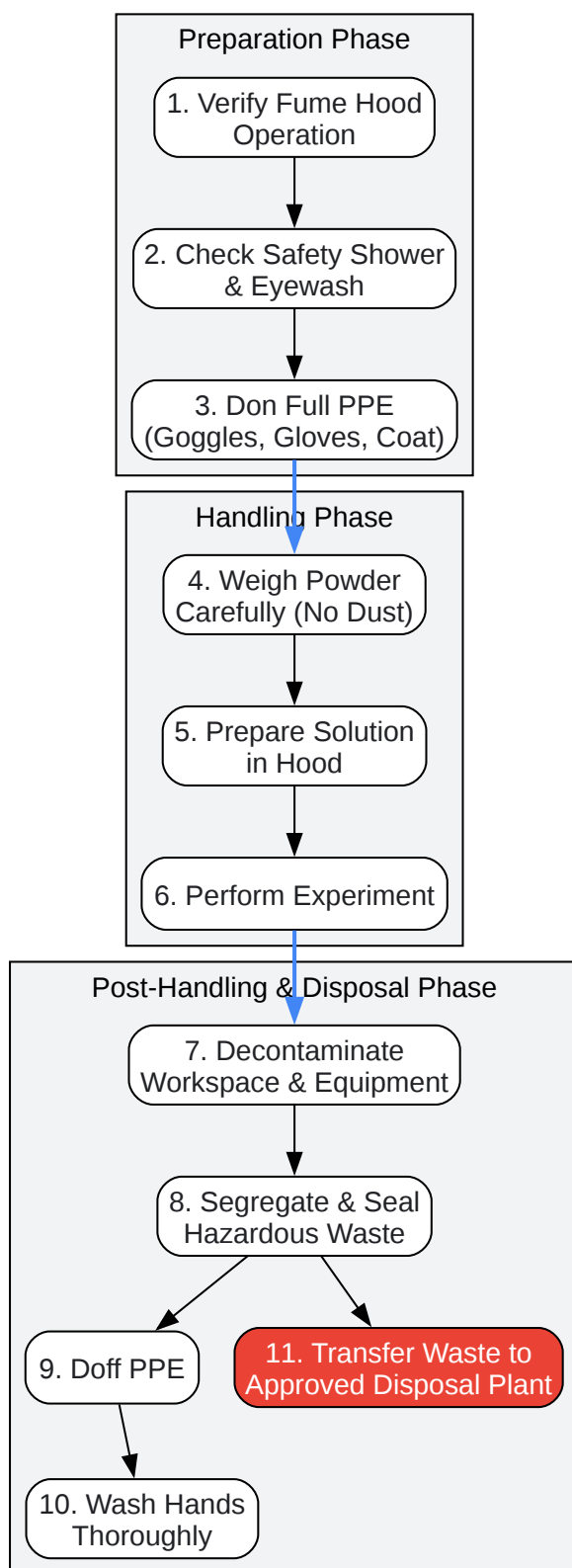
Disposal Plan

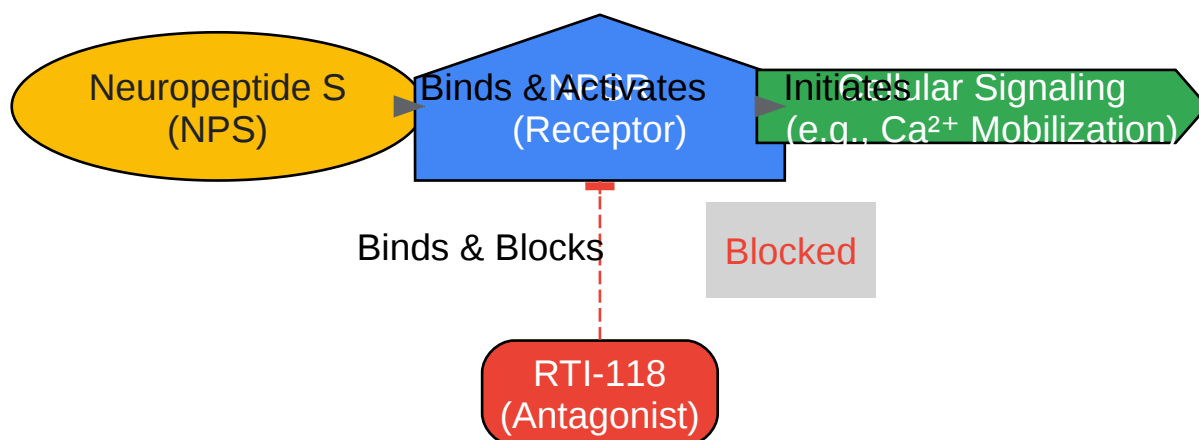
Proper disposal is essential to mitigate the high aquatic toxicity of **RTI-118**.

- **Waste Collection:** All waste materials contaminated with **RTI-118**, including disposable PPE, absorbent paper, and empty containers, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Disposal Route:** The container must be disposed of through an approved waste disposal plant.^[1] Do not dispose of **RTI-118** or its containers in regular trash or down the drain.
- **Environmental Precaution:** Avoid release to the environment.^[1]

Visual Workflow and Pathway Diagrams

The following diagrams illustrate the safe handling workflow and the mechanism of action for **RTI-118**.





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References

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